1-methyl-3-(propan-2-yl)-1H-pyrazol-4-amine structural characterization

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Compound of Interest

Compound Name:	*1-methyl-3-(propan-2-yl)-1H-pyrazol-4-amine*
CAS No.:	*1393101-17-1*
Cat. No.:	*B1467253*

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Technical Monograph: Structural Elucidation and Synthetic Validation of **1-methyl-3-(propan-2-yl)-1H-pyrazol-4-amine**

Introduction & Medicinal Significance

The compound **1-methyl-3-(propan-2-yl)-1H-pyrazol-4-amine** (also referred to as 4-amino-1-methyl-3-isopropylpyrazole) represents a privileged scaffold in modern medicinal chemistry.[1] [2] Pyrazole-4-amines serve as critical intermediates in the synthesis of fused heterocyclic systems, particularly pyrazolo[1,5-a]pyrimidines and pyrazolo[3,4-d]pyrimidines, which are frequent pharmacophores in ATP-competitive kinase inhibitors (e.g., targeting CDKs, Aurora kinases, and BTK).[1]

The steric bulk of the isopropyl group at the C3 position, combined with the electron-donating amine at C4, provides unique electronic properties that influence binding affinity in the ATP pocket.[2] However, the synthesis of N-methylpyrazoles is plagued by regiochemical ambiguity, often yielding mixtures of 1,3- and 1,5-isomers.[1] This guide provides a definitive protocol for the synthesis, purification, and rigorous structural proof of the 1,3-isomer.[2]

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Synthetic Pathway & Regiochemical Control[1][3][4][5][6][7][8]

To ensure high fidelity, we utilize a stepwise "Construct-Nitrate-Reduce" approach rather than direct cyclization of aminonitrile precursors, which often suffer from lower yields.[1][2]

Core Synthesis Workflow

- Cyclocondensation: Reaction of 4-methylpentane-2,4-dione (or equivalent 1,3-diketone) with methylhydrazine.[1][2] Note: This produces a mixture of 1,3-isopropyl and 1,5-isopropyl isomers.[1][2] Separation is required.
- Electrophilic Aromatic Substitution (Nitration): Introduction of the nitro group at the C4 position.[2]
- Reduction: Conversion of the nitro group to the target primary amine.[2]

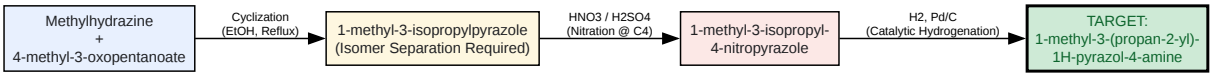

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Figure 1: Stepwise synthetic route emphasizing the critical nitration-reduction sequence for C4 functionalization.

Analytical Strategy: Characterization Protocols

The following protocols are designed to be self-validating. The user must confirm the absence of the 1,5-isomer.

A. High-Performance Liquid Chromatography (HPLC)

Objective: Establish purity >98% prior to spectral analysis.[1][2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).[2]
- Mobile Phase A: Water + 0.1% Formic Acid.[1][2]

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- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide/amine absorption).[1][2]
- Expected Retention: The amine is polar; expect elution early in the gradient (approx.[2] 2.5 - 4.0 min depending on dead volume).

B. Mass Spectrometry (LC-MS)

- Ionization: Electrospray Ionization (ESI) in Positive Mode.[1][2]
- Theoretical Mass (MW): 139.19 g/mol .[1][2]
- Target Ion [M+H]+:140.2 m/z.[1][2]
- Validation: Look for the absence of [M+ACN+H]+ adducts which can complicate spectra.

C. Nuclear Magnetic Resonance (NMR)

Objective: Definitive structural proof.[1][2]

- Solvent: DMSO-d6 (preferred for observing exchangeable -NH2 protons) or CDCl3.[1][2]
- Concentration: ~10 mg in 0.6 mL.[1][2]

Table 1: Predicted

H NMR Data (400 MHz, DMSO-d6)

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Position	Group	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)
C5	Aromatic H	7.10 – 7.30	Singlet (s)	1H	-
C4-NH2	Amine	3.80 – 4.20	Broad Singlet (br s)	2H	Exchangeable with D2O
N1-CH3	N-Methyl	3.65 – 3.75	Singlet (s)	3H	-
C3-CH	Isopropyl (Methine)	2.75 – 2.90	Septet (sept)	1H	
C3-(CH3)2	Isopropyl (Methyls)	1.10 – 1.20	Doublet (d)	6H	

Structural Confirmation Logic: The NOESY Argument

The most critical challenge is distinguishing the target 1,3-isomer from the 1,5-isomer.[1][2] Standard 1D NMR is often insufficient because chemical shifts are similar.[1][2]

Nuclear Overhauser Effect Spectroscopy (NOESY) provides spatial proximity data:

- Target (1-methyl-3-isopropyl):
  - The N1-Methyl group is spatially distant from the C3-Isopropyl group.[1][2]
  - Key Correlation: Strong NOE between N1-Methyl and C5-H.[1][2]
  - Negative Result:No (or very weak) NOE between N1-Methyl and Isopropyl protons.[1][2]
- Impurity (1-methyl-5-isopropyl):
  - The N1-Methyl is spatially adjacent to the C5-Isopropyl group.[1][2]
  - Key Correlation: Strong NOE between N1-Methyl and Isopropyl methine.[1][2]

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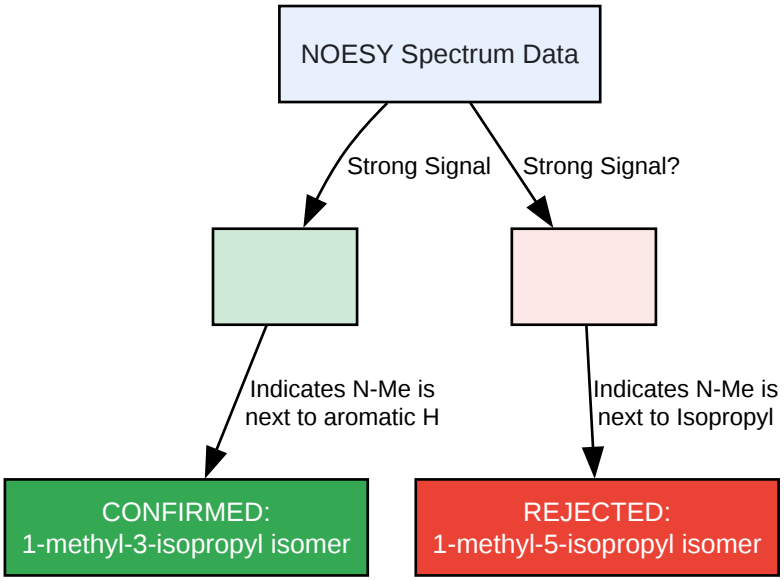

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Figure 2: Decision tree for interpreting NOESY data to confirm regiochemistry.

Stability & Handling

- Physical State: Likely an off-white to pale yellow solid or viscous oil (depending on purity).[1][2]
- Oxidation Sensitivity: Aminopyrazoles are prone to air oxidation, turning dark brown over time.[1][2]
  - Storage: Store under Argon/Nitrogen at -20°C.
  - Handling: Minimize exposure to light.[1][2]
- Basicity: The C4-amine is weakly basic.[1][2] It can form stable salts (HCl, oxalate) which are often more crystalline and stable than the free base.[2] For long-term storage, conversion to the hydrochloride salt is recommended.[1][2]

References

- Fustero, S., et al. (2008).[1][2] "Improved Regioselectivity in Pyrazole Formation through the Use of Fluorinated Alcohols as Solvents." Journal of Organic Chemistry.

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- PubChem. (2023).[1][2] "Compound Summary: 1-methyl-1H-pyrazol-4-amine." National Library of Medicine.[1][2]
- Elguero, J., et al. (2000).[2] "Pyrazoles."[1][2][3][4][5][6][7][8] Comprehensive Heterocyclic Chemistry II. (General reference for Pyrazole NMR shifts and tautomerism).
- Lellek, V., et al. (2018).[2][5] "Regioselective Synthesis of Pyrazoles." Synlett.
- Meanwell, N. A. (2011).[2] "Synopsis of Some Recent Tactical Application of Bioisosteres in Drug Design." Journal of Medicinal Chemistry. (Context for aminopyrazole scaffolds in kinase inhibitors).

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Sources

- 1. 1-Methyl-3-aminopyrazole | C4H7N3 | CID 137254 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Synthesis of 1,3,5-trisubstituted pyrazoles via 1,3-dipolar cycloaddition of nitrile imines with ninhydrin-derived Morita–Baylis–Hillman carbonates - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. mdpi.com [mdpi.com]
- 5. Pyrazole synthesis [organic-chemistry.org]
- 6. 1-methyl-1H-pyrazol-4-amine | C4H7N3 | CID 4770990 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. growingscience.com [growingscience.com]
- 8. Revisiting the Structure and Chemistry of 3(5)-Substituted Pyrazoles - PMC [pmc.ncbi.nlm.nih.gov]
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